

Technical Guide: Physicochemical Properties of (3,4-Dihydro-2H-pyran-2-yl)-methylamine

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Compound of Interest

Compound Name: (3,4-DIHYDRO-2H-PYRAN-2-YL)-
METHYLAMINE

Cat. No.: B1266854

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Audience: Researchers, scientists, and drug development professionals.

Compound Identification and Molecular Weight

(3,4-Dihydro-2H-pyran-2-yl)-methylamine, also known by its synonym (Tetrahydro-2H-pyran-2-yl)methanamine, is a specialty chemical often utilized as a building block in organic synthesis.^{[1][2]} The definitive identification and characterization of a compound's physical properties are foundational to its application in research and development. The most critical of these properties is its molecular weight, which is derived from its molecular formula.

The molecular formula for this compound is C₆H₁₃NO.^{[1][2][3][4]} Based on this formula, the calculated molecular weight is approximately 115.17 g/mol.^[3] Different sources may provide slightly varied values based on calculation methods, such as 115.18 g/mol or 115.1735 g/mol.^{[1][2]}

The quantitative physicochemical data for the compound are summarized in the table below.

Identifier	Value	Source
Chemical Name	(3,4-Dihydro-2H-pyran-2-yl)-methylamine	N/A
Synonyms	(Tetrahydro-2H-pyran-2-yl)methanamine; 2-(Aminomethyl)tetrahydropyran	[1][2][3][4]
CAS Number	6628-83-7	[1][2][3][4]
Molecular Formula	C ₆ H ₁₃ NO	[1][2][3][4]
Molecular Weight	115.17 g/mol	[3]
Alternate MW Value	115.18 g/mol	[2]

Methodology for Molecular Weight Determination

The molecular weight of a chemical compound is a fundamental property calculated from its molecular formula. This value is not determined via a direct experimental protocol but is rather a theoretical calculation based on internationally accepted standard atomic weights.

Protocol for Calculation:

- **Determine the Molecular Formula:** The first step is to ascertain the precise molecular formula from the compound's structure. For **(3,4-Dihydro-2H-pyran-2-yl)-methylamine**, the formula is C₆H₁₃NO.
- **Sum Standard Atomic Weights:** The molecular weight is calculated by summing the atomic weights of each atom in the formula. The calculation uses the standard atomic weights provided by the International Union of Pure and Applied Chemistry (IUPAC).
 - Carbon (C): 6 atoms × 12.011 u
 - Hydrogen (H): 13 atoms × 1.008 u
 - Nitrogen (N): 1 atom × 14.007 u
 - Oxygen (O): 1 atom × 15.999 u

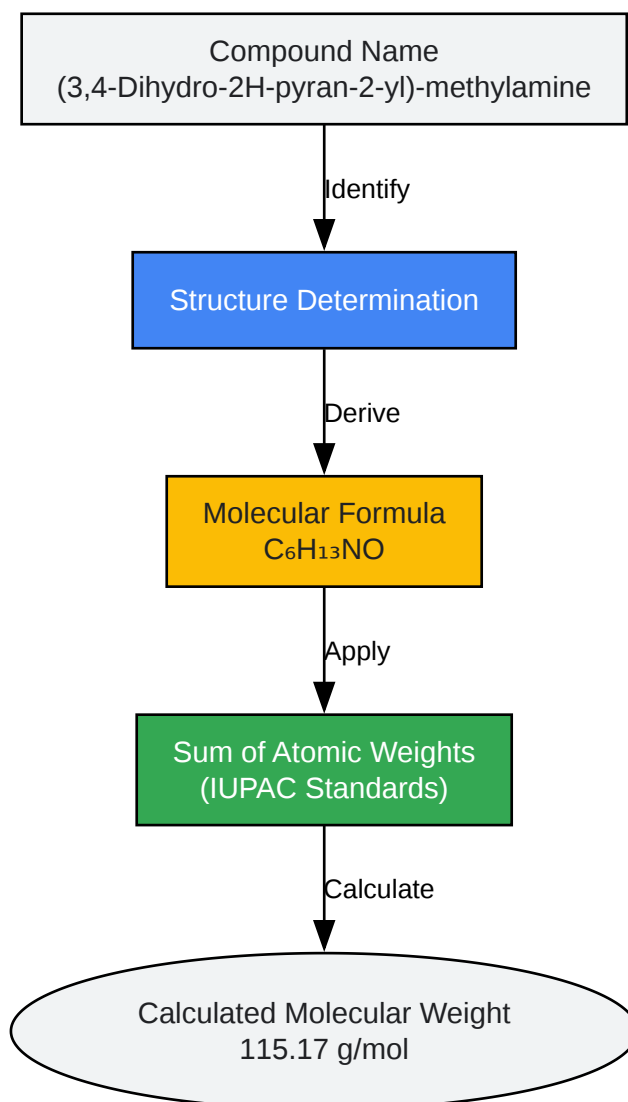
- Final Calculation:

- $(6 \times 12.011) + (13 \times 1.008) + (1 \times 14.007) + (1 \times 15.999) = 115.174 \text{ g/mol}$

This calculated value is essential for stoichiometric calculations in chemical reactions, preparation of solutions with specific molarities, and analytical characterization, including mass spectrometry.

Logical Workflow for Characterization

The logical process for determining the molecular weight of a named chemical compound follows a clear and systematic workflow, from initial identification to final calculation.



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Caption: Workflow for Molecular Weight Determination.

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